

# Applications of 3-Hydroxy-5-nitrobenzaldehyde in materials science

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Hydroxy-5-nitrobenzaldehyde

Cat. No.: B1337175

[Get Quote](#)

An In-Depth Technical Guide to **3-Hydroxy-5-nitrobenzaldehyde** in Materials Science

## Introduction

**3-Hydroxy-5-nitrobenzaldehyde** is a multifunctional aromatic compound positioned at the intersection of organic synthesis and materials innovation. Its structure, a benzene ring functionalized with a hydroxyl (-OH), a nitro (-NO<sub>2</sub>), and an aldehyde (-CHO) group, provides a unique combination of reactivity and electronic properties.<sup>[1][2][3]</sup> The interplay between the electron-donating hydroxyl group and the strongly electron-withdrawing nitro and aldehyde groups makes this molecule a highly versatile precursor for a range of advanced materials.<sup>[1]</sup> This guide serves as a comprehensive technical resource for researchers and scientists, detailing the applications of **3-Hydroxy-5-nitrobenzaldehyde** in the design and synthesis of chemosensors, functional polymers, and as a prospective component in metal-organic frameworks (MOFs). We will explore the causality behind synthetic protocols and the structure-property relationships that enable these applications.

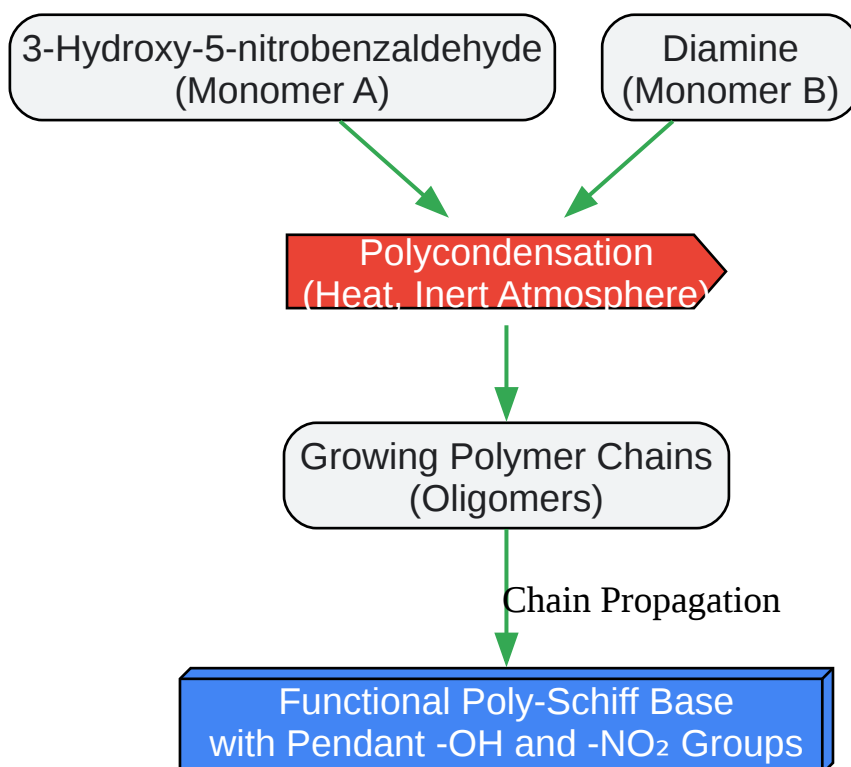
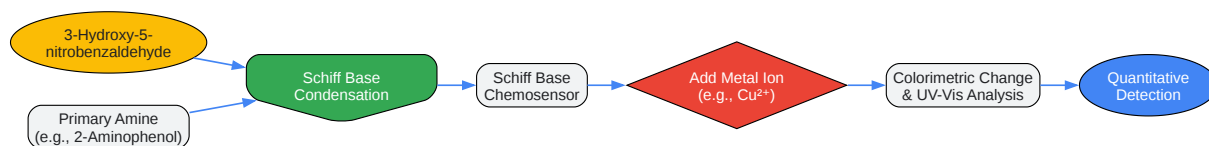
## Core Compound Profile & Reactivity

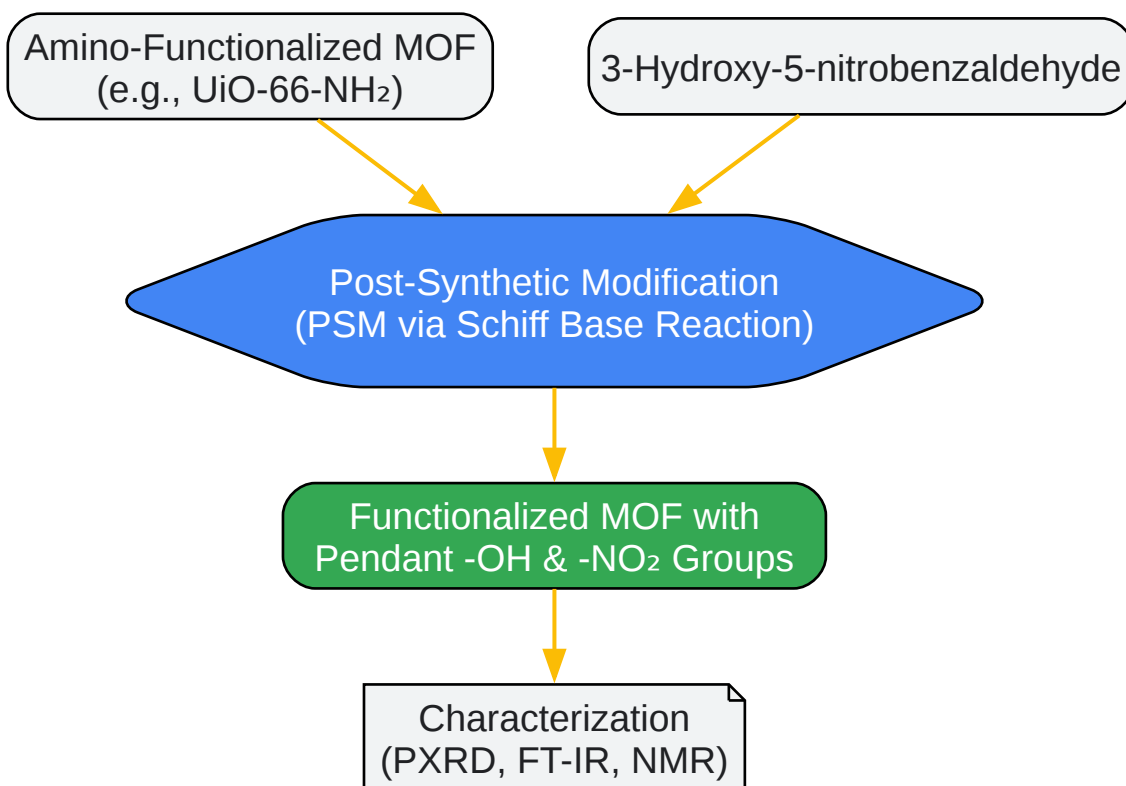
The utility of **3-Hydroxy-5-nitrobenzaldehyde** in materials science is dictated by the distinct reactivity of its three functional groups.

- **Aldehyde Group (-CHO):** This is the primary site for condensation reactions, most notably with primary amines to form Schiff bases (imines).<sup>[1][4]</sup> This reaction is fundamental to the

creation of sensors and polyimines. The aldehyde can also be oxidized to a carboxylic acid or reduced to an alcohol, offering further synthetic pathways.<sup>[1]</sup>

- **Hydroxyl Group (-OH):** As an activating, ortho-, para-directing group, it enhances the electron density of the aromatic ring.<sup>[1]</sup> It also serves as a proton donor and a coordination site for metal ions, a critical feature in the design of chemosensors.
- **Nitro Group (-NO<sub>2</sub>):** This powerful deactivating, meta-directing group significantly influences the electronic character of the molecule.<sup>[1]</sup> It acts as a potent chromophore, making it an excellent signaling unit in colorimetric sensors, and enhances the acidity of the nearby hydroxyl proton, facilitating interactions with analytes.<sup>[5]</sup> The nitro group can also be chemically reduced to an amine, providing a route for post-synthesis modification of materials.<sup>[3]</sup>





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Hydroxy-5-nitrobenzaldehyde | 193693-95-7 | Benchchem [benchchem.com]
- 2. 3-Hydroxy-5-nitrobenzaldehyde | C<sub>7</sub>H<sub>5</sub>NO<sub>4</sub> | CID 10580244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 3-Hydroxy-5-nitrobenzaldehyde | 193693-95-7 [smolecule.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Applications of 3-Hydroxy-5-nitrobenzaldehyde in materials science]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1337175#applications-of-3-hydroxy-5-nitrobenzaldehyde-in-materials-science>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)